Application Notes and Protocols for Studying Mitochondrial Function with Lauroylcarnitine Chloride

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Compound of Interest	
Compound Name:	*Lauroylcarnitine chloride*
CAS No.:	*7023-03-2*
Cat. No.:	*B1139120*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Lauroylcarnitine chloride, a long-chain acylcarnitine, serves as a valuable tool for investigating mitochondrial function and dysfunction. Its primary mechanism of action involves the inhibition of the mitochondrial adenine nucleotide translocase (ANT), a critical component of the inner mitochondrial membrane responsible for the exchange of ATP and ADP between the mitochondrial matrix and the cytoplasm. By targeting ANT, **Lauroylcarnitine chloride** disrupts mitochondrial bioenergetics, leading to a cascade of events including altered mitochondrial respiration, dissipation of the mitochondrial membrane potential, and induction of apoptosis. These characteristics make it a useful compound for studying the roles of mitochondrial integrity in cellular health and disease, as well as for screening potential therapeutic agents that modulate mitochondrial function.

Mechanism of Action

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Lauroylcarnitine chloride acts as an inhibitor of adenine nucleotide translocase (ANT).[1] ANT is a key protein in the inner mitochondrial membrane that facilitates the exchange of ATP synthesized in the mitochondria for ADP from the cytoplasm.[2] The inhibition of this translocase by long-chain acylcarnitines is thought to be a competitive displacement of the nucleotide from its binding site.[2] This disruption of ATP/ADP exchange leads to several downstream consequences:

- Inhibition of Oxidative Phosphorylation: The lack of ADP in the mitochondrial matrix limits the activity of ATP synthase, thereby inhibiting oxidative phosphorylation.
- Increased Mitochondrial Membrane Potential (ΔΨm): The reduced ATP synthesis and proton pumping lead to a hyperpolarization of the inner mitochondrial membrane.[2]
- Induction of Mitochondrial Permeability Transition (MPT): Prolonged inhibition of ANT and the resulting mitochondrial stress can lead to the opening of the mitochondrial permeability transition pore (mPTP), a non-specific channel in the inner mitochondrial membrane.[3][4]
- Induction of Apoptosis: The opening of the mPTP and the release of pro-apoptotic factors like cytochrome c from the mitochondria into the cytoplasm trigger the intrinsic pathway of apoptosis.[3][5]

Data Presentation

Table 1: Inhibitory Activity of Long-Chain Acylcarnitines on Adenine Nucleotide Translocase (ANT)

Compound	IC50 (μM)	Tissue Source of Mitochondria	Reference
Oleoylcarnitine	14	Rabbit Aorta	[1]
Palmitoylcarnitine	Similar potency to Oleoylcarnitine	Rabbit Aorta	[1]
Lauroylcarnitine	Expected to be in a similar range	-	-

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Note: While a specific IC50 for Lauroylcarnitine is not readily available in the literature, its structural similarity to oleoylcarnitine and palmitoylcarnitine suggests a comparable inhibitory potency on ANT.

Table 2: Effects of L-carnitine and its Derivatives on Apoptotic Markers

Compound	Cell Line	Effect on Bcl-2 Family	Effect on Caspases	Reference
L-carnitine	Hepa1c1c7	Down-regulation of Bcl-2	Up-regulation of Caspase-3 & -9	[5]
L-carnitine	Rat Kidney	Increased Bcl-2 expression, Decreased Caspase-9 expression		[6]
Lauric Acid	Breast and Endometrial Cancer Cells	-	Induces apoptosis	[7]
Lauroylcarnitine Chloride	Various cell lines	Expected to modulate Bcl-2 family proteins	Expected to activate caspases	-

Experimental Protocols

Protocol 1: Measurement of Mitochondrial Respiration using Extracellular Flux Analysis

This protocol is adapted for a Seahorse XFe96 Analyzer to assess the effect of **Lauroylcarnitine chloride** on key parameters of mitochondrial function.

Materials:

- Seahorse XFe96 cell culture microplate
- Seahorse XF Calibrant solution

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- XF Base Medium supplemented with glucose, pyruvate, and glutamine (assay medium)
- **Lauroylcarnitine chloride** stock solution (in a suitable solvent like DMSO)
- Cell Mito Stress Test Kit (Oligomycin, FCCP, Rotenone/Antimycin A)
- Adherent cells of interest

Methodology:

- Cell Seeding:
  - Seed cells at an optimized density (e.g., 20,000-80,000 cells/well) in a Seahorse XFe96 plate.
  - Allow cells to adhere and grow to the desired confluency.
- Cartridge Hydration:
  - The day before the assay, add 200 µL of XF Calibrant to each well of the utility plate and place the sensor cartridge on top.
  - Incubate overnight at 37°C in a non-CO_2 incubator.
- Assay Preparation:
  - On the day of the assay, remove the cell culture medium and wash the cells with pre-warmed (37°C) assay medium.
  - Add 180 µL of assay medium to each well.
  - Incubate the plate at 37°C in a non-CO_2 incubator for 1 hour.
- Compound Loading:
  - Prepare a stock solution of **Lauroylcarnitine chloride**.
  - Prepare working solutions of **Lauroylcarnitine chloride** and the Mito Stress Test compounds in the assay medium.

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- Load the compounds into the appropriate ports of the hydrated sensor cartridge (e.g., Port A: **Lauroylcarnitine chloride** or vehicle, Port B: Oligomycin, Port C: FCCP, Port D: Rotenone/Antimycin A).

- Seahorse Analyzer Operation:
  - Calibrate the analyzer with the hydrated cartridge.
  - After calibration, replace the calibrant plate with the cell plate.
  - Initiate the assay protocol to measure the Oxygen Consumption Rate (OCR).

Protocol 2: Apoptosis Assay using Annexin V-FITC and Propidium Iodide Staining

This protocol describes the detection of apoptosis induced by **Lauroylcarnitine chloride** using flow cytometry.

Materials:

- Cells of interest
- **Lauroylcarnitine chloride**
- Annexin V-FITC Apoptosis Detection Kit
- Binding Buffer (provided with the kit)
- Propidium Iodide (PI) solution (provided with the kit)
- Phosphate-Buffered Saline (PBS)
- Flow cytometer

Methodology:

- Cell Treatment:
  - Seed cells in appropriate culture plates and allow them to adhere.

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- Treat the cells with various concentrations of **Lauroylcarnitine chloride** (and a vehicle control) for a predetermined time (e.g., 24, 48 hours).

- Cell Harvesting:
  - After treatment, collect both floating and adherent cells.
  - Centrifuge the cell suspension and discard the supernatant.
- Cell Staining:
  - Wash the cells with cold PBS.
  - Resuspend the cell pellet in 1X Binding Buffer.
  - Add Annexin V-FITC and PI to the cell suspension according to the kit manufacturer's instructions.
  - Incubate the cells in the dark at room temperature for 15 minutes.
- Flow Cytometry Analysis:
  - Analyze the stained cells using a flow cytometer.
  - Quantify the percentage of live, early apoptotic (Annexin V-positive, PI-negative), late apoptotic (Annexin V-positive, PI-positive), and necrotic (Annexin V-negative, PI-positive) cells.

Visualizations

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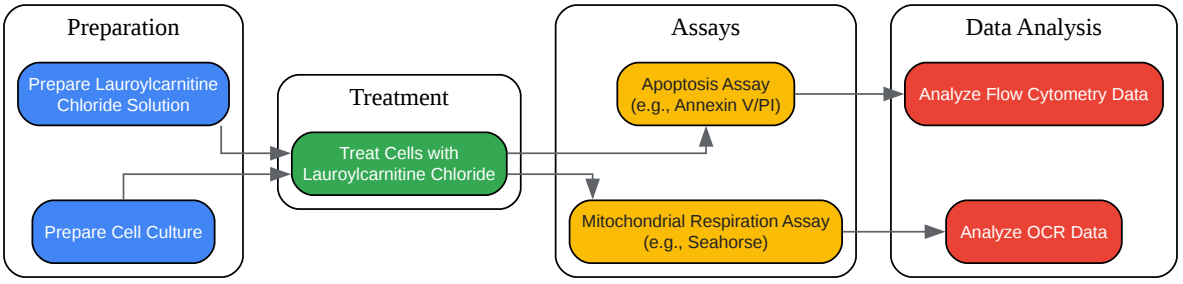

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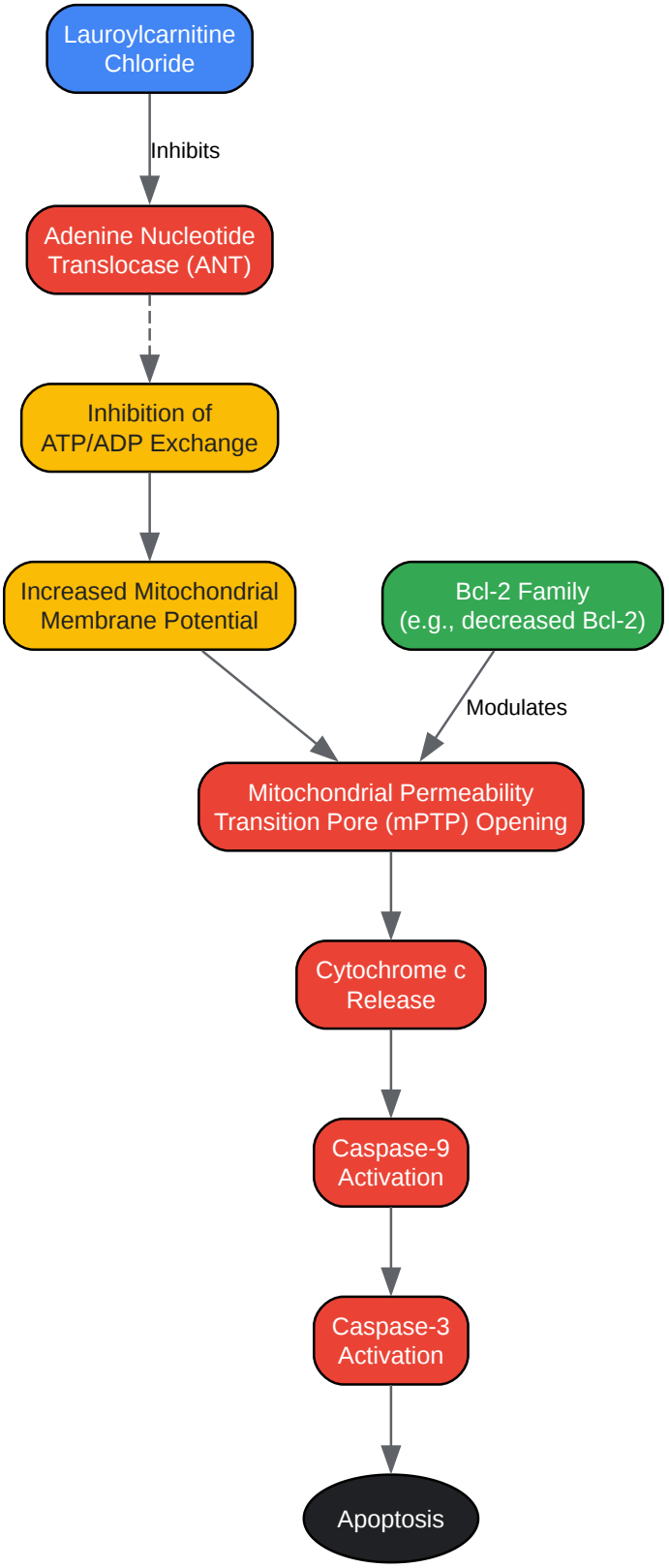

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